

N-Ethylcyclopentanamine: A Versatile Building Block for Modern Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *N*-ethylcyclopentanamine

Cat. No.: B2991286

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Introduction: The Strategic Value of the N-Ethylcyclopentanamine Scaffold

In the landscape of contemporary drug discovery, the pursuit of novel chemical entities with enhanced potency, selectivity, and favorable pharmacokinetic profiles is paramount. Within the medicinal chemist's toolkit, certain structural motifs emerge as "privileged scaffolds" due to their recurring presence in bioactive molecules. **N-ethylcyclopentanamine**, a secondary amine featuring a cyclopentyl group, represents one such valuable building block. The incorporation of a cyclopentane ring can offer a desirable balance of lipophilicity and conformational rigidity, which can be crucial for effective binding to biological targets.^{[1][2]} The secondary amine functionality provides a reactive handle for a variety of chemical transformations, enabling the construction of diverse molecular architectures. This guide provides an in-depth exploration of the applications of **N-ethylcyclopentanamine** in pharmaceutical synthesis, complete with detailed experimental protocols for its key transformations.

Key Physicochemical and Safety Data

A thorough understanding of the physical and chemical properties of a building block is fundamental to its effective use in synthesis.

Property	Value	Reference
CAS Number	45592-46-9	[3]
Molecular Formula	C7H15N	[3]
Molecular Weight	113.20 g/mol	[3]
Boiling Point	119-120 °C (at 29 Torr)	[3]
Density	0.84 g/cm ³ (predicted)	[3]
Appearance	Colorless to light yellow liquid	[3]

Safety Profile: **N-ethylcyclopentanamine** is a flammable liquid and is corrosive, causing severe skin burns and eye damage.[4] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn when handling this reagent. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, always consult the latest Safety Data Sheet (SDS).

Core Applications in Medicinal Chemistry

The **N-ethylcyclopentanamine** motif is particularly relevant in the design of therapeutic agents targeting a range of diseases. Its structural features are amenable to the synthesis of compounds with potential applications as antiviral, antimalarial, and central nervous system (CNS) agents.

Neuraminidase Inhibitors: An Antiviral Strategy

Patents have indicated the use of substituted cyclopentane and cyclopentene compounds, derived from precursors like **N-ethylcyclopentanamine**, as neuraminidase inhibitors.[5] Neuraminidase is a key enzyme for the influenza virus, and its inhibition can prevent viral replication. The cyclopentane ring in these inhibitors often mimics the natural substrate of the enzyme, sialic acid.

4-Aminoquinoline Analogs: A Cornerstone of Antimalarial Drugs

The 4-aminoquinoline scaffold is a well-established pharmacophore for antimalarial drugs like chloroquine. The side chain at the 4-position is critical for activity, and derivatives of N-alkylamines are of significant interest. While direct examples with **N-ethylcyclopentanamine** are not prevalent in readily available literature, the synthesis of analogs using structurally similar amines provides a strong rationale for its use in this context. The lipophilic cyclopentyl group can facilitate accumulation of the drug in the parasite's food vacuole, a key aspect of the mechanism of action for this class of drugs.

Experimental Protocols

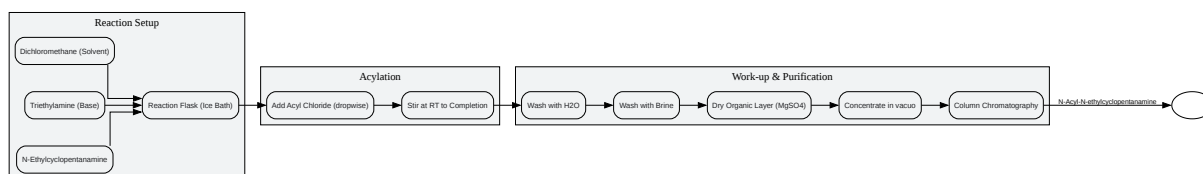
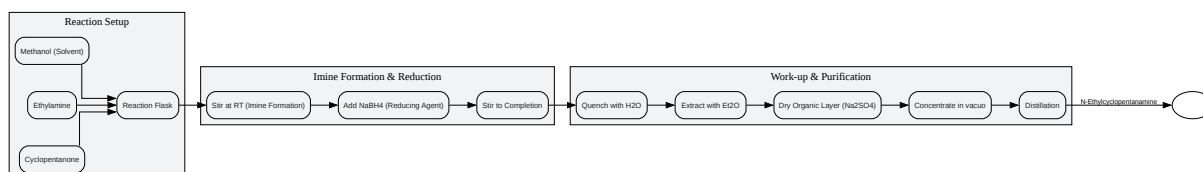
The following protocols are provided as detailed, self-validating guides for the key synthetic transformations involving **N-ethylcyclopentanamine**. These are representative procedures and may require optimization for specific substrates and scales.

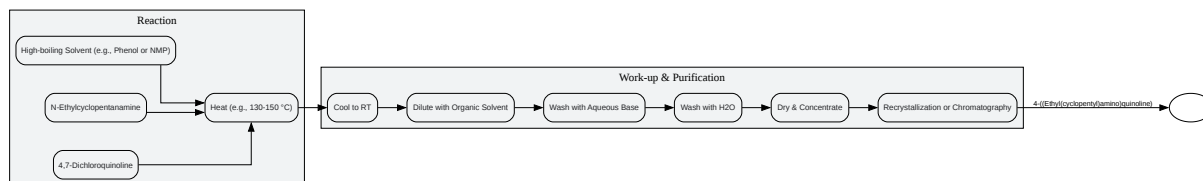
Protocol 1: Synthesis of N-Ethylcyclopentanamine via Reductive Amination

This protocol details the synthesis of the title compound from cyclopentanone and ethylamine, a common and efficient method for preparing secondary amines.[6][7]

Introduction: Reductive amination is a cornerstone of amine synthesis, involving the formation of an imine or enamine intermediate from a carbonyl compound and an amine, followed by in-situ reduction. This one-pot procedure is highly efficient and avoids the over-alkylation often encountered in direct alkylation of amines.

Workflow Diagram:





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